

Synthesis and full characterization of 4-Bromo-N,N-dimethylcyclohexanamine hydrobromide

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Compound of Interest

Compound Name:	4-Bromo-N,N-dimethylcyclohexanamine hydrobromide
CAS No.:	1624260-78-1
Cat. No.:	B581053

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An In-Depth Technical Guide to the Synthesis and Characterization of **4-Bromo-N,N-dimethylcyclohexanamine Hydrobromide**

Introduction

4-Bromo-N,N-dimethylcyclohexanamine hydrobromide is a functionalized cycloaliphatic amine that serves as a valuable building block in modern organic synthesis. Its bifunctional nature, possessing both a nucleophilic tertiary amine and a handle for further modification at the bromine-substituted carbon, makes it a versatile intermediate. This guide provides a comprehensive overview of a robust synthetic route and a full characterization protocol for this compound, designed for researchers and professionals in drug development and chemical synthesis. The methodologies presented are grounded in established chemical principles, ensuring reliability and reproducibility.

Part 1: Synthesis Methodology

The synthesis of 4-Bromo-N,N-dimethylcyclohexanamine is most effectively and selectively achieved through a two-step process commencing with a commercially available ketone. This strategy, centered around reductive amination, offers superior control over regioselectivity compared to the direct bromination of N,N-dimethylcyclohexanamine. The subsequent conversion to the hydrobromide salt enhances the compound's stability and simplifies handling and purification.

Overall Reaction Scheme

The synthetic pathway involves the reductive amination of 4-bromocyclohexanone with dimethylamine to form the free base, followed by treatment with hydrobromic acid to yield the target salt.

Step 1: Reductive Amination

Step 2: Hydrobromide Salt Formation

Mechanistic Insights and Rationale for Experimental Choices

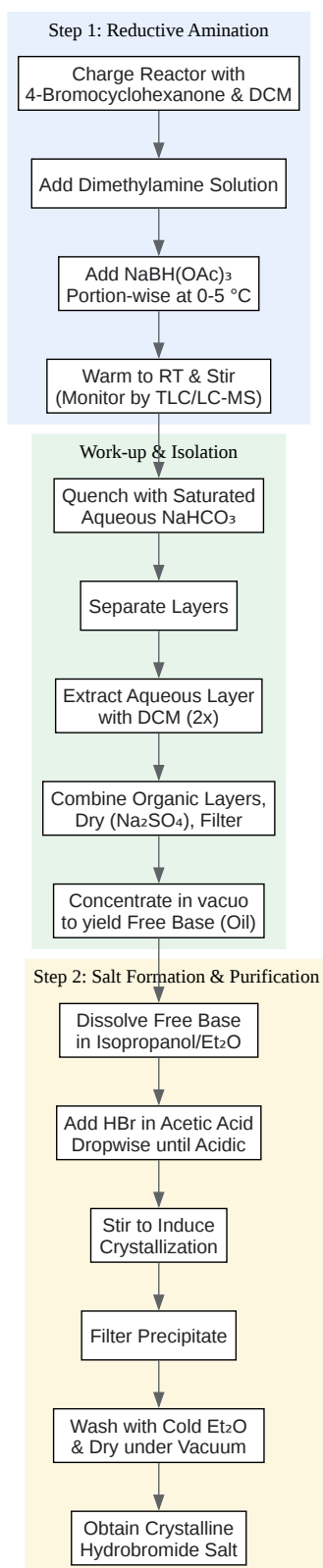
The chosen synthetic route is predicated on efficiency and control.

- **Reductive Amination:** This cornerstone reaction proceeds via the initial formation of a hemiaminal intermediate from the reaction of 4-bromocyclohexanone and dimethylamine. This intermediate subsequently dehydrates to form a reactive iminium ion. The crux of the method's success lies in the choice of reducing agent. Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) is the preferred reagent for this transformation. It is mild enough not to reduce the starting ketone, yet sufficiently reactive to rapidly reduce the electrophilic iminium ion as it forms. This selectivity minimizes side reactions and leads to high yields of the desired tertiary amine. The reaction is typically performed in a non-protic solvent like dichloromethane (DCM) or 1,2-dichloroethane (DCE) to facilitate the formation of the iminium intermediate.
- **Hydrobromide Salt Formation:** The free base, 4-Bromo-N,N-dimethylcyclohexanamine, is an oil at room temperature, which can complicate purification and long-term storage. Converting it to its hydrobromide salt serves two primary purposes. First, the salt is typically a stable,

crystalline solid that is easy to handle, weigh, and store. Second, crystallization of the salt from a suitable solvent system is an excellent method for purification, removing minor impurities that may have carried through the reaction work-up. The use of hydrobromic acid is straightforward, involving a simple acid-base neutralization.

Experimental Workflow: Synthesis

The following diagram illustrates the logical flow of the synthesis and purification process.



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Caption: Workflow for the synthesis of 4-Bromo-N,N-dimethylcyclohexanamine HBr.

Detailed Step-by-Step Protocol

Materials:

- 4-Bromocyclohexanone
- Dimethylamine (2.0 M solution in THF)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Dichloromethane (DCM, anhydrous)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Isopropanol
- Diethyl ether (Et_2O)
- Hydrobromic acid (33 wt. % in acetic acid)

Procedure:

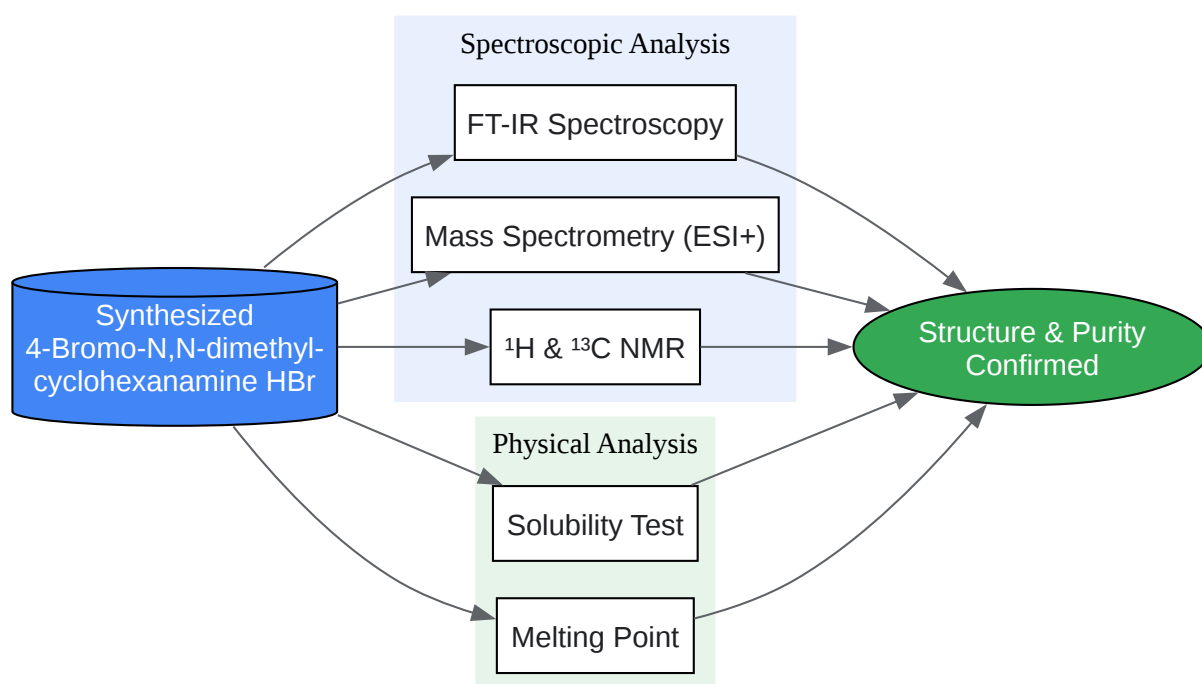
- Reductive Amination:
 - To a clean, dry round-bottom flask equipped with a magnetic stir bar and under a nitrogen atmosphere, add 4-bromocyclohexanone (1.0 eq).
 - Dissolve the ketone in anhydrous dichloromethane (approx. 5-10 mL per gram of ketone).
 - Cool the solution to 0 °C using an ice bath.
 - Slowly add dimethylamine solution (1.1 eq) to the stirred solution.
 - After 15 minutes, add sodium triacetoxyborohydride (1.3 eq) portion-wise, ensuring the internal temperature remains below 10 °C.

- Once the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-18 hours.
- Monitor the reaction for the disappearance of the starting material by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up and Isolation of Free Base:
 - Upon completion, carefully quench the reaction by slowly adding saturated aqueous NaHCO_3 solution until gas evolution ceases.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer twice with dichloromethane.
 - Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield 4-Bromo-N,N-dimethylcyclohexanamine as a crude oil.
- Hydrobromide Salt Formation:
 - Dissolve the crude oil in a minimal amount of isopropanol.
 - Add diethyl ether until the solution becomes slightly turbid.
 - Slowly add hydrobromic acid in acetic acid (1.05 eq) dropwise with vigorous stirring.
 - A precipitate should form. Continue stirring for 1-2 hours at room temperature, then cool in an ice bath for 30 minutes to maximize crystallization.
 - Collect the solid by vacuum filtration, washing the filter cake with cold diethyl ether.
 - Dry the solid under high vacuum to obtain **4-Bromo-N,N-dimethylcyclohexanamine hydrobromide** as a crystalline solid.

Part 2: Full Characterization

Thorough characterization is essential to confirm the identity, structure, and purity of the synthesized compound. A combination of spectroscopic and physical methods should be employed.

Characterization Workflow



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Caption: Standard workflow for the analytical characterization of the final product.

Expected Analytical Data

The following table summarizes the expected data from the full characterization of **4-Bromo-N,N-dimethylcyclohexanamine hydrobromide**. These predictions are based on the analysis of its constituent functional groups and data from structurally similar compounds. [1][2][3][4]

Analysis Technique	Expected Observations	Interpretation
^1H NMR (400 MHz, D_2O)	δ ~4.2-4.4 ppm (m, 1H) δ ~3.3-3.5 ppm (m, 1H) δ ~2.9 ppm (s, 6H) δ ~2.2-2.5 ppm (m, 4H) δ ~1.8-2.1 ppm (m, 4H)	Proton on carbon bearing Bromine (CH-Br) Proton on carbon bearing Nitrogen (CH-N) N-methyl protons ($\text{N}(\text{CH}_3)_2$) Cyclohexyl protons adjacent to CH-Br and CH-N Remaining cyclohexyl protons
^{13}C NMR (100 MHz, D_2O)	δ ~65-70 ppm δ ~55-60 ppm δ ~40-45 ppm δ ~30-35 ppm δ ~25-30 ppm	Carbon bearing Nitrogen (C-N) Carbon bearing Bromine (C-Br) N-methyl carbons ($\text{N}-\text{CH}_3$) Carbons adjacent to C-Br Carbons adjacent to C-N and remaining C
FT-IR (ATR, solid)	2700-2400 cm^{-1} (broad) 2940, 2860 cm^{-1} 1450 cm^{-1} 1050 cm^{-1} 650-550 cm^{-1}	N-H stretch of the ammonium salt ($\text{R}_3\text{N}^+-\text{H}$) Aliphatic C-H stretching CH_2 scissoring C-N stretching C-Br stretching
Mass Spectrometry (ESI+)	m/z 206.0, 208.0	$[\text{M}+\text{H}]^+$ for the free base ($\text{C}_8\text{H}_{16}\text{BrN}$). The characteristic ~1:1 isotopic pattern for Bromine ($^{79}\text{Br}/^{81}\text{Br}$) is the definitive feature.
Melting Point	To be determined experimentally	A sharp melting range (e.g., within 1-2 $^\circ\text{C}$) indicates high purity.

| Appearance | White to off-white crystalline solid | Visual inspection for uniform color and crystalline nature. |

Part 3: Safety, Handling, and Storage

As a novel compound, specific toxicity data is not available. However, based on its structure and related compounds, appropriate precautions must be taken. The starting material, 4-bromocyclohexanone, and related halo-amines are known irritants.

- Hazard Identification:
 - Harmful if swallowed, in contact with skin, or if inhaled. [5] * Causes skin and serious eye irritation. [5][6] * May cause respiratory irritation. [5] * Handle with care, assuming the compound is toxic.
- Personal Protective Equipment (PPE):
 - Wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and splash-proof safety goggles at all times.
 - All manipulations should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.
- Handling:
 - Avoid creating dust.
 - Use only in a well-ventilated area.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

Conclusion

This guide outlines a logical and robust pathway for the synthesis of **4-Bromo-N,N-dimethylcyclohexanamine hydrobromide**, a potentially valuable intermediate for pharmaceutical and chemical research. By employing a controlled reductive amination strategy,

the target compound can be produced in high yield and purity. The detailed characterization workflow provides a clear framework for structural verification and quality control. Adherence to the described synthetic protocols and safety precautions will enable researchers to confidently produce and utilize this compound in their advanced research endeavors.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 7415, N,N-Dimethylcyclohexylamine. Retrieved from [\[Link\]](#)
- CRO Splendid Lab Pvt. Ltd. (n.d.). 4-Bromo-N,N-dimethyl-cyclohexanamine Hydrobromide. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 66569176, (4-Bromo-cyclohexyl)-dimethyl-amine. Retrieved from [\[Link\]](#)
- Márquez, J. A., et al. (2006). Experimental and theoretical Investigation of the IR spectra and thermochemistry of four isomers of 2-N,N-dimethylaminecyclohexyl 1-N',N'-dimethylcarbamate. Eclética Química, 31(1), 53-62. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzenamine, 4-bromo-N,N-dimethyl-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Cyclohexanamine, N-methyl-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Wiley. (n.d.). N,N-dimethyl-1-phenylcyclohexylamine Spectrum. SpectraBase. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2021). PubChem Compound Summary for CID 64745274, 4-Bromo-1,2-dimethylcyclohexane. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11465, 4-bromo-N,N-dimethylaniline. Retrieved from [\[Link\]](#)
- Chemos GmbH & Co.KG. (2019). Safety Data Sheet: 4-bromo-N,N-dimethylaniline. Retrieved from [\[Link\]](#)

- Ciba-Geigy Corporation. (1990). Process for the preparation 4-bromoaniline hydrobromides. U.S. Patent 4,918,230.
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 13113821, 4-bromo-N-cyclohexyl-N-methylaniline. Retrieved from [\[Link\]](#)
- Brough, P. A., et al. (2013). An overview of the synthetic routes to the best selling drugs containing 6-membered heterocycles. Beilstein Journal of Organic Chemistry, 9, 2266–2297. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). AMINOCYCLOHEXANE. Retrieved from [\[Link\]](#)
- The Dow Chemical Company. (1967). Process for the purification of amines. U.S. Patent 3,337,630.
- Royal Society of Chemistry. (n.d.). Synthetic routes to bicyclo[1.1.1]pentylamines: booming toolkits for drug design. Organic Chemistry Frontiers. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 20222668, 4-Bromo-1,1-dimethylcyclohexane. Retrieved from [\[Link\]](#)
- Lee, Y. C., et al. (1994). Purification of 2-aminopyridine derivatives of oligosaccharides and related compounds by cation-exchange chromatography. Analytical Biochemistry, 216(2), 358-363. Retrieved from [\[Link\]](#)
- Monsanto Company. (1984). Purification of cyclohexane. U.S. Patent 4,433,194.
- Majer, J., et al. (2021). Synthetic Routes to Approved Drugs Containing a Spirocycle. Molecules, 26(19), 5946. Retrieved from [\[Link\]](#)
- Banwell, M. G., et al. (2010). De novo synthesis of polyhydroxyl aminocyclohexanes. Organic & Biomolecular Chemistry, 8(17), 3908-3917. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). First application of Core-Shell Ag@Ni magnetic nanocatalyst for transfer hydrogenation reactions of aromatic nitro and carbonyl compound. Retrieved from [\[Link\]](#)

- Park, J., et al. (2022). Development of Two Synthetic Routes to 4-(N-Boc-N-methylaminomethyl)benzaldehyde: A Versatile Starting Material in Pharmaceutical Synthesis. Bulletin of the Korean Chemical Society, 43(11), 1297-1301. Retrieved from [[Link](#)]
- Ahmad, A. (2020). Preparation of N,N-dimethylation of 4-bromoaniline?. ResearchGate. Retrieved from [[Link](#)]
- American Chemical Society. (n.d.). Discovery of New Synthetic Routes of Amino Acids in Prebiotic Chemistry. ACS Publications. Retrieved from [[Link](#)]

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Sources

- 1. N,N-Dimethylcyclohexylamine | C₈H₁₇N | CID 7415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N-Dimethylcyclohexylamine(98-94-2) IR Spectrum [m.chemicalbook.com]
- 3. (4-Bromo-cyclohexyl)-dimethyl-amine | C₈H₁₆BrN | CID 66569176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromo-1,2-dimethylcyclohexane | C₈H₁₅Br | CID 64745274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. fishersci.com [fishersci.com]
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